

Application Notes: Synthesis of Spirotryprostatin B Analogs

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Compound of Interest

Compound Name: *Spirotryprostatin B*

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For Researchers, Scientists, and Drug Development Professionals

Spirotryprostatin B, a metabolite of *Aspergillus fumigatus*, has garnered significant attention in the field of medicinal chemistry due to its potent inhibitory activity against microtubule assembly, leading to cell cycle arrest in the G2/M phase.[1][2] This has established it as a promising scaffold for the development of novel anticancer agents. The unique spiro[pyrrolidine-3,3'-oxindole] core and the prenyl side chain present considerable synthetic challenges, and numerous strategies have been developed to access this complex architecture and its analogs.[3][4] This document provides an overview of key synthetic methods, detailed experimental protocols, and comparative data to aid researchers in the synthesis and exploration of **Spirotryprostatin B** analogs for drug discovery.

Key Synthetic Strategies

The total synthesis of **Spirotryprostatin B** and its analogs has been approached through several distinct strategies, primarily focusing on the stereoselective construction of the C3 spiro-quaternary center. Notable approaches include:

- **Biomimetic Oxidative Rearrangement:** Pioneered by Ganesan and others, this approach mimics the proposed biosynthetic pathway. It involves the oxidative rearrangement of a

tryptophan-containing precursor, often a tetrahydro- β -carboline, using reagents like N-bromosuccinimide (NBS) to stereoselectively form the spirooxindole core.^{[5][6]}

- **Magnesium Iodide-Mediated Ring Expansion:** Developed by Carreira and co-workers, this elegant strategy involves the reaction of a spiro[cyclopropane-1,3'-oxindole] with an aldimine in the presence of magnesium iodide. This leads to a rapid assembly of the spirotryprostatin core.^{[7][8][9]}
- **1,3-Dipolar Cycloaddition:** The Williams group utilized an asymmetric 1,3-dipolar cycloaddition of an azomethine ylide with a methyleneindolinone derivative to construct the pyrrolidine ring and set the stereochemistry of the spirocenter.^{[1][3]}
- **Intramolecular N-Acyliminium Ion Cyclization:** Horne and co-workers developed a method based on the spirocyclization of an N-acyliminium ion generated from a 2-halotryptophan derivative.^[3]
- **Palladium-Catalyzed Asymmetric Prenylation:** The Trost group introduced a palladium-catalyzed asymmetric allylic alkylation (AAA) approach for the diastereoselective installation of the prenyl group.^{[1][3]}
- **Mannich Reaction:** Danishefsky's group reported a Mannich-type reaction between an oxindole derivative and an aldehyde to construct the spirocyclic system.^{[4][10]}

The choice of synthetic route often depends on the desired analog, the availability of starting materials, and the desired level of stereocontrol.

Comparative Data of Synthetic Routes

The following table summarizes the overall yields and step counts for several reported total syntheses of **Spirotryprostatin B**, providing a comparative overview of their efficiencies.

Synthetic Strategy	Key Reaction	Overall Yield	Number of Steps	Reference
Danishefsky (1998, Spirotryprostatin A)	Oxidative Rearrangement	-	-	[4]
Ganesan (2000)	Biomimetic Oxidative Rearrangement	-	4 (from L-Trp)	[5]
Williams (2000)	Asymmetric 1,3-Dipolar Cycloaddition	-	-	[3]
Carreira (2005)	Mgl2-Mediated Ring Expansion	-	-	[7][8]
Trost (2007)	Palladium-Catalyzed Asymmetric Prenylation	-	-	[3]
Horne (2004)	Intramolecular N-Acyliminium Ion Cyclization	6.2%	4	[3]
Zhang (2019, Spirotryprostatin A)	Intramolecular Cyclization/OsO4 Oxidation	-	-	[4]

Biological Activity of Spirotryprostatin Analogs

The primary biological effect of **Spirotryprostatin B** is the disruption of microtubule dynamics, leading to cell cycle arrest at the G2/M phase. Structure-activity relationship (SAR) studies have been facilitated by the various synthetic routes that allow for the creation of diverse analogs.

Compound	IC50 (μM)	Cell Line	Notes	Reference
Spirotryprostatin B	14.0	tsFT210	Inhibits cell cycle progression at the G2/M phase.	[11]
Spirotryprostatin A	197.5	tsFT210	Less active than Spirotryprostatin B.	[11]
Dihydrospirotryprostatin B	-	-	A key intermediate and analog.	[5]
13b (analog)	-	-	Active against Gram-positive bacteria.	[12]
15b (analog)	-	-	Active against Gram-positive bacteria.	[12]
13d, 13e (analogues)	-	-	Selective activity against Streptococcus lactis.	[12]

Experimental Protocols

The following are detailed protocols for key transformations in the synthesis of **Spirotryprostatin B** analogs, adapted from the literature.

Protocol 1: Biomimetic Oxidative Rearrangement (Ganesan Lab)

This protocol describes the formation of the spirooxindole core from a tetrahydro-β-carboline precursor.

Materials:

- Tetrahydro-β-carboline precursor

- N-Bromosuccinimide (NBS)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- Dissolve the tetrahydro- β -carboline precursor in dichloromethane (DCM) at 0 °C.
- Add N-bromosuccinimide (NBS) (1.1 equivalents) portion-wise to the solution.
- Stir the reaction mixture at 0 °C for 1 hour, then allow it to warm to room temperature and stir for an additional 2 hours.
- Quench the reaction by adding saturated aqueous sodium bicarbonate (NaHCO_3).
- Separate the organic layer and wash it sequentially with saturated aqueous NaHCO_3 and brine.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate in vacuo.
- Purify the crude product by silica gel column chromatography to yield the desired spirooxindole.

Protocol 2: MgI_2 -Mediated Ring Expansion (Carreira Lab)

This protocol details the construction of the spiro[pyrrolidine-3,3'-oxindole] core via a magnesium iodide-mediated ring expansion.

Materials:

- Spiro[cyclopropane-1,3'-oxindole]
- Aldimine
- Magnesium iodide (MgI₂)
- Diethyl ether (Et₂O)
- Dichloromethane (DCM)
- Saturated aqueous ammonium chloride (NH₄Cl)
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

Procedure:

- To a solution of the spiro[cyclopropane-1,3'-oxindole] and the aldimine in a mixture of diethyl ether (Et₂O) and dichloromethane (DCM) at -78 °C, add a solution of magnesium iodide (MgI₂) in Et₂O.
- Stir the reaction mixture at -78 °C for the specified time (typically several hours).
- Quench the reaction with saturated aqueous ammonium chloride (NH₄Cl).
- Allow the mixture to warm to room temperature and extract with DCM.
- Dry the combined organic layers over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure.
- Purify the residue by flash chromatography on silica gel to afford the spiro[pyrrolidine-3,3'-oxindole] product.

Protocol 3: Julia-Kocienski Olefination for Prenyl Side Chain Installation (Carreira Lab)

This protocol describes the installation of the prenyl side chain onto a key aldehyde precursor.

Materials:

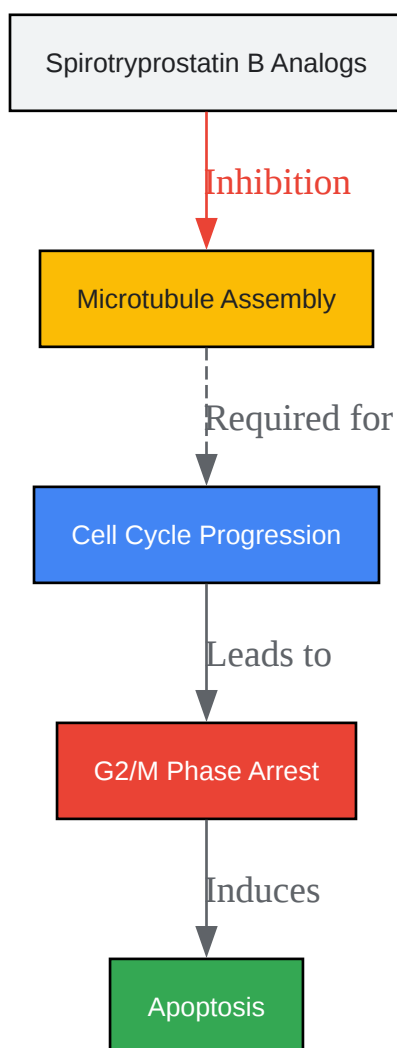
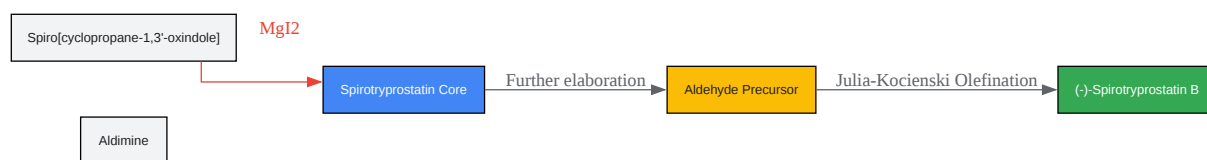
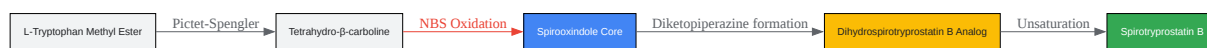
- Aldehyde precursor
- 1-phenyl-1H-tetrazole-5-thiol
- Potassium carbonate (K_2CO_3)
- Acetone
- Sodium hydride (NaH)
- Dimethylformamide (DMF)
- (3-methyl-2-butenyl)sulfone
- Potassium hexamethyldisilazide (KHMDs)
- Tetrahydrofuran (THF)

Procedure:

- Synthesize the required sulfone by reacting 1-phenyl-1H-tetrazole-5-thiol with 3-methyl-2-butenyl chloride in the presence of potassium carbonate in acetone.
- In a separate flask, dissolve the aldehyde precursor in anhydrous tetrahydrofuran (THF) and cool to $-78\text{ }^{\circ}\text{C}$.
- In another flask, deprotonate the (3-methyl-2-butenyl)sulfone with potassium hexamethyldisilazide (KHMDs) in THF at $-78\text{ }^{\circ}\text{C}$.
- Add the resulting sulfone anion solution to the aldehyde solution at $-78\text{ }^{\circ}\text{C}$.
- Stir the reaction mixture at $-78\text{ }^{\circ}\text{C}$ for 1 hour, then allow it to warm to room temperature.
- Quench the reaction with saturated aqueous ammonium chloride (NH_4Cl) and extract with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate in vacuo.

- Purify the product by silica gel chromatography.

Visualizations



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